

Phenylmethyl N-(8-bromoocetyl)carbamate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	Phenylmethyl N-(8-bromoocetyl)carbamate
Cat. No.:	B15602226

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Phenylmethyl N-(8-bromoocetyl)carbamate** and related compounds. No specific Safety Data Sheet (SDS) for **Phenylmethyl N-(8-bromoocetyl)carbamate** was identified; therefore, this guide is based on data from structurally similar chemicals and the general properties of carbamates. It is imperative that users of this compound conduct their own risk assessments and adhere to all applicable institutional and governmental safety protocols.

Introduction

Phenylmethyl N-(8-bromoocetyl)carbamate is a chemical compound used in research and development.^[1] As a member of the carbamate family, it is essential to understand its potential hazards and handle it with appropriate caution. Carbamates are known for their biological activity, primarily as acetylcholinesterase inhibitors.^{[2][3]} This guide provides a technical overview of the known properties, potential hazards, and recommended handling procedures for **Phenylmethyl N-(8-bromoocetyl)carbamate** to ensure its safe use in a laboratory setting.

Physicochemical Properties

Quantitative data for **Phenylmethyl N-(8-bromoocetyl)carbamate** and a closely related analog, 8-bromoocetyl N-phenylcarbamate, are summarized below. This information is critical for

understanding the compound's behavior and for designing appropriate experimental and handling protocols.

Table 1: Physicochemical Data of **Phenylmethyl N-(8-bromoocetyl)carbamate** and a Related Compound

Property	Phenylmethyl N-(8-bromoocetyl)carbamate	8-bromoocetyl N-phenylcarbamate	Reference
Molecular Formula	C ₁₆ H ₂₄ BrNO ₂	C ₁₅ H ₂₂ BrNO ₂	[4]
Molar Mass	342.27 g/mol	328.24 g/mol	[4] [5]
IUPAC Name	Phenylmethyl N-(8-bromoocetyl)carbamate	8-bromoocetyl N-phenylcarbamate	[5]
CAS Number	209179-21-5	Not Available	[4]
XLogP3	Not Available	5.3	[5]
Hydrogen Bond Donor Count	Not Available	1	[5]
Hydrogen Bond Acceptor Count	Not Available	2	[5]
Rotatable Bond Count	Not Available	10	[5]

Hazard Identification and Toxicity

While a specific toxicity profile for **Phenylmethyl N-(8-bromoocetyl)carbamate** is not available, the general toxicity of carbamates provides a basis for hazard assessment.

General Carbamate Toxicity

Carbamates are a class of compounds that function as acetylcholinesterase inhibitors.[\[2\]](#)[\[3\]](#) Acetylcholinesterase is a critical enzyme that breaks down the neurotransmitter acetylcholine. By inhibiting this enzyme, carbamates cause an accumulation of acetylcholine at nerve

synapses, leading to overstimulation of the nervous system.[2][3] Unlike organophosphates, the inhibition of acetylcholinesterase by carbamates is typically reversible.[2][3]

Symptoms of carbamate poisoning are similar to those of organophosphate poisoning and can include:[3]

- Muscarinic effects: salivation, lacrimation, urination, defecation, gastrointestinal distress, and emesis (SLUDGE).
- Nicotinic effects: muscle cramps, twitching, weakness, and paralysis.
- Central nervous system effects: headache, dizziness, anxiety, confusion, seizures, and coma.

The primary cause of death from carbamate poisoning is respiratory failure resulting from a combination of central respiratory depression, weakness of respiratory muscles, and excessive bronchial secretions.[3]

Specific Hazards of Related Carbamates

Safety data for other carbamate compounds indicate the following potential hazards:

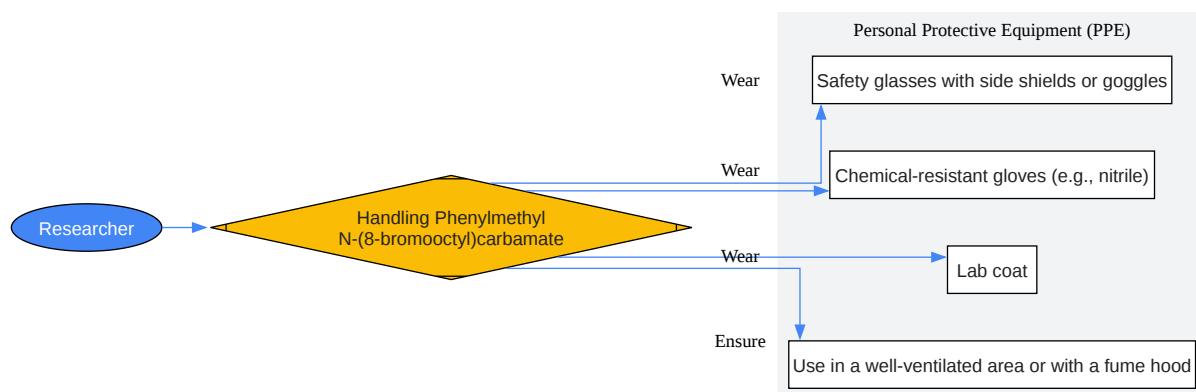
- Acute Toxicity: Some carbamates are classified as toxic if swallowed.[6]
- Skin and Eye Irritation: May cause skin irritation and serious eye irritation or damage.[7]
- Allergic Skin Reaction: May cause an allergic skin reaction.
- Respiratory Irritation: May cause respiratory irritation.[7]
- Suspected Carcinogen: Some carbamates are suspected of causing cancer.[8]

Experimental Protocols and Handling Procedures

Given the potential hazards, stringent safety protocols must be followed when handling **Phenylmethyl N-(8-bromoocetyl)carbamate**. The following procedures are based on best practices for handling hazardous chemicals and information from SDSs of related carbamates.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense.



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Caption: Required personal protective equipment for handling the compound.

Engineering Controls

- Ventilation: Always handle **Phenylmethyl N-(8-bromoocetyl)carbamate** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required. [9]
- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the work area.

Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.[9] Avoid inhalation of dust or vapors. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[9]

First Aid Measures

The following first aid procedures are recommended based on general carbamate safety information.[9]

Table 2: First Aid Procedures

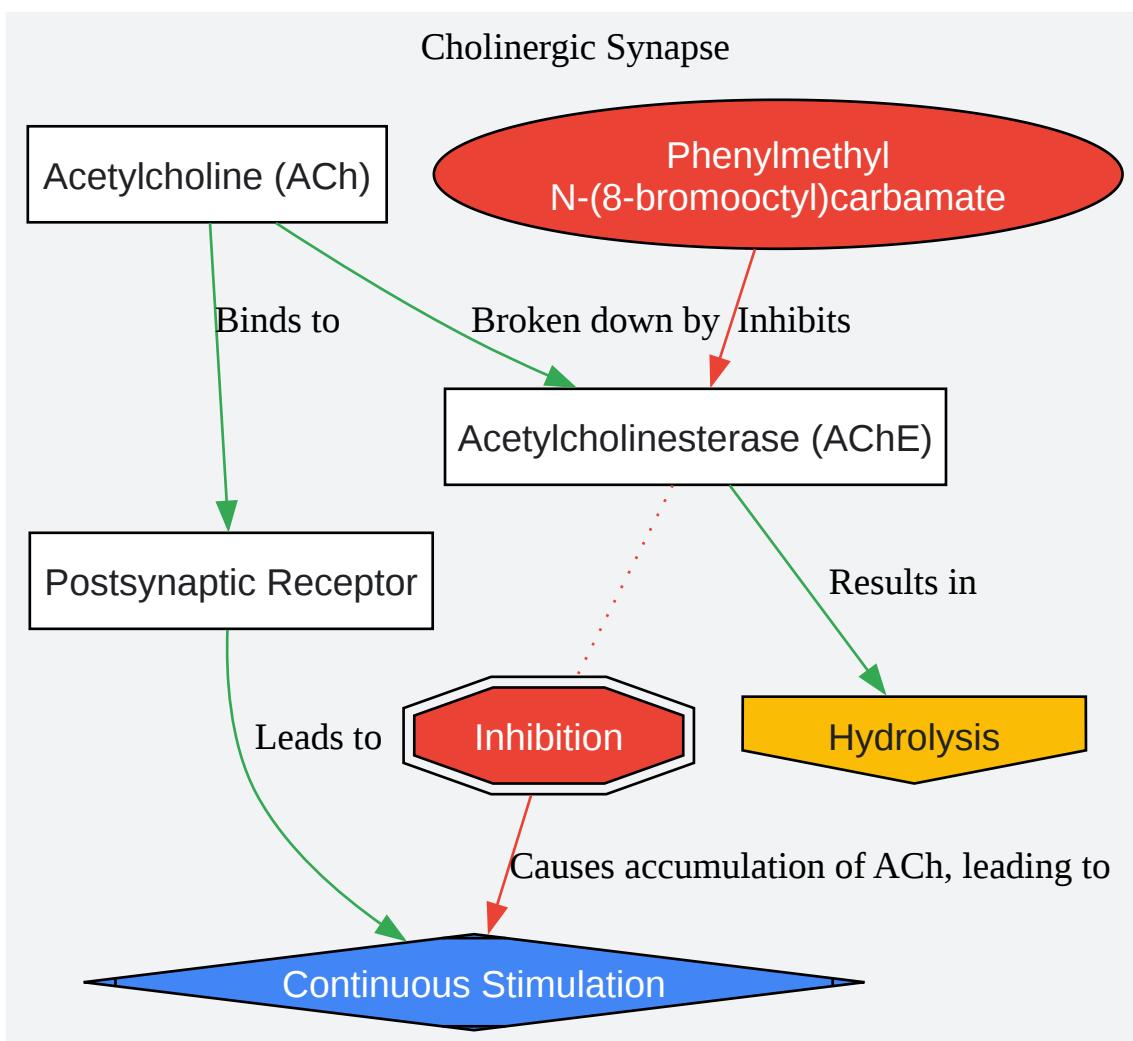
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Procedures

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal. For liquid spills, absorb with an inert material and place in a chemical waste container.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains.[\[10\]](#)

Signaling Pathway and Mechanism of Action

The primary mechanism of toxicity for carbamates is the inhibition of acetylcholinesterase. The following diagram illustrates this pathway.



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Caption: Mechanism of acetylcholinesterase inhibition by carbamates.

Conclusion

Phenylmethyl N-(8-bromoocetyl)carbamate, like other carbamates, should be handled with care due to its potential toxicity. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls. A thorough understanding of the potential hazards and emergency procedures is crucial for the safe handling and use of this compound in a research setting. Always consult with your institution's environmental health and safety department for specific guidance.

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- To cite this document: BenchChem. [Phenylmethyl N-(8-bromoocetyl)carbamate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15602226#phenylmethyl-n-8-bromoocetyl-carbamate-safety-and-handling>

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